

# Application Notes and Protocols for Paxilline

## Stock Solution Preparation

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### Compound of Interest

Compound Name: Paxiphylline D

Cat. No.: B1159089

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These application notes provide a comprehensive guide to the preparation, storage, and handling of Paxilline stock solutions for various research applications. Paxilline is a potent and selective blocker of large-conductance  $\text{Ca}^{2+}$ -activated potassium (BK) channels, making it a valuable tool in neuroscience, pharmacology, and physiology research.<sup>[1][2][3]</sup>

## Physicochemical and Solubility Data

A summary of the key quantitative data for Paxilline is presented in the table below for easy reference. This information is crucial for accurate preparation of stock solutions and subsequent experimental dilutions.

Property	Value	Source(s)
Molecular Weight	435.6 g/mol	[1][2][4]
Molecular Formula	C <sub>27</sub> H <sub>33</sub> NO <sub>4</sub>	[1][2]
CAS Number	57186-25-1	[1][2]
Purity	>98%	
Appearance	Crystalline solid / White powder	[2][5]
Solubility in DMSO	~30 mg/mL to 100 mg/mL (or up to 100 mM)	[5][6][7]
Solubility in Ethanol	~10 mg/mL	[5]
Solubility in DMF	~30 mg/mL	[2][5]
Water Solubility	Very poor / Sparingly soluble in aqueous buffers	[2][5]

## Experimental Protocols

### Preparation of Paxilline Stock Solution (e.g., 10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of Paxilline in Dimethyl Sulfoxide (DMSO).

Materials:

- Paxilline (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer

- Pipettes

Procedure:

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Handle Paxilline, a mycotoxin, in a well-ventilated area or a chemical fume hood.[\[8\]](#)
- Calculation:
  - To prepare a 10 mM stock solution, calculate the required mass of Paxilline using its molecular weight (435.6 g/mol ).
  - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
    - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 435.6 \text{ g/mol} = 0.004356 \text{ g} = 4.356 \text{ mg}$
  - Therefore, weigh out 4.356 mg of Paxilline for 1 mL of 10 mM stock solution.
- Dissolution:
  - Carefully weigh the calculated amount of Paxilline powder and place it into a sterile vial.
  - Add the desired volume of DMSO (e.g., 1 mL) to the vial.
  - Vortex the solution thoroughly until the Paxilline is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[\[6\]](#)[\[9\]](#)[\[10\]](#)
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

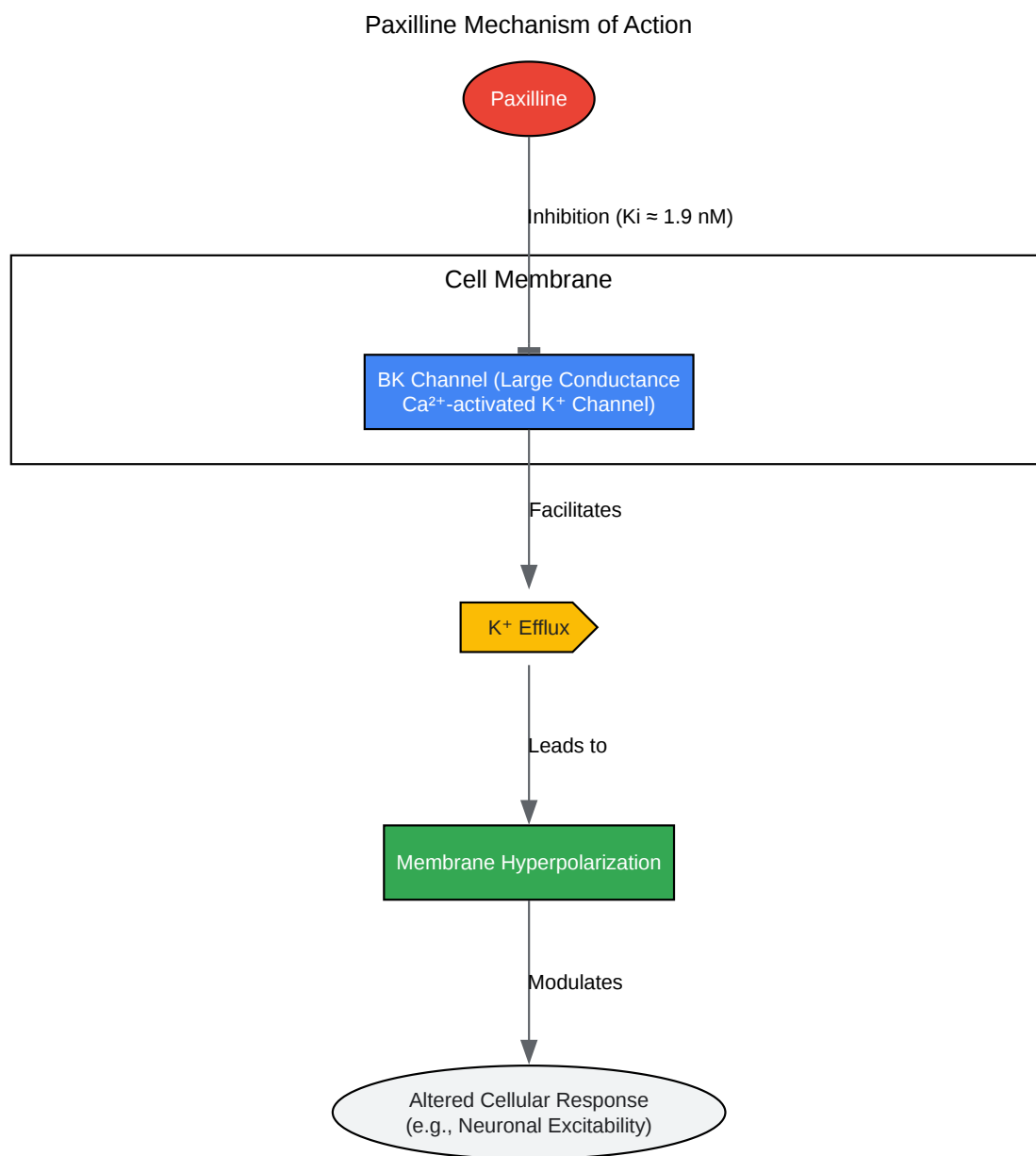
- Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).<sup>[2]</sup><sup>[9]</sup> When stored at -20°C, it is recommended to use the solution within one year.<sup>[9]</sup>

## Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be diluted with the appropriate aqueous buffer or cell culture medium to the final desired concentration. It is important to note that Paxilline is sparingly soluble in aqueous solutions.<sup>[5]</sup> Therefore, the final concentration of DMSO in the working solution should be kept low (typically <0.1%) to avoid solvent-induced artifacts. For aqueous solutions, it is not recommended to store them for more than one day.<sup>[5]</sup>

## Signaling Pathway and Experimental Workflow

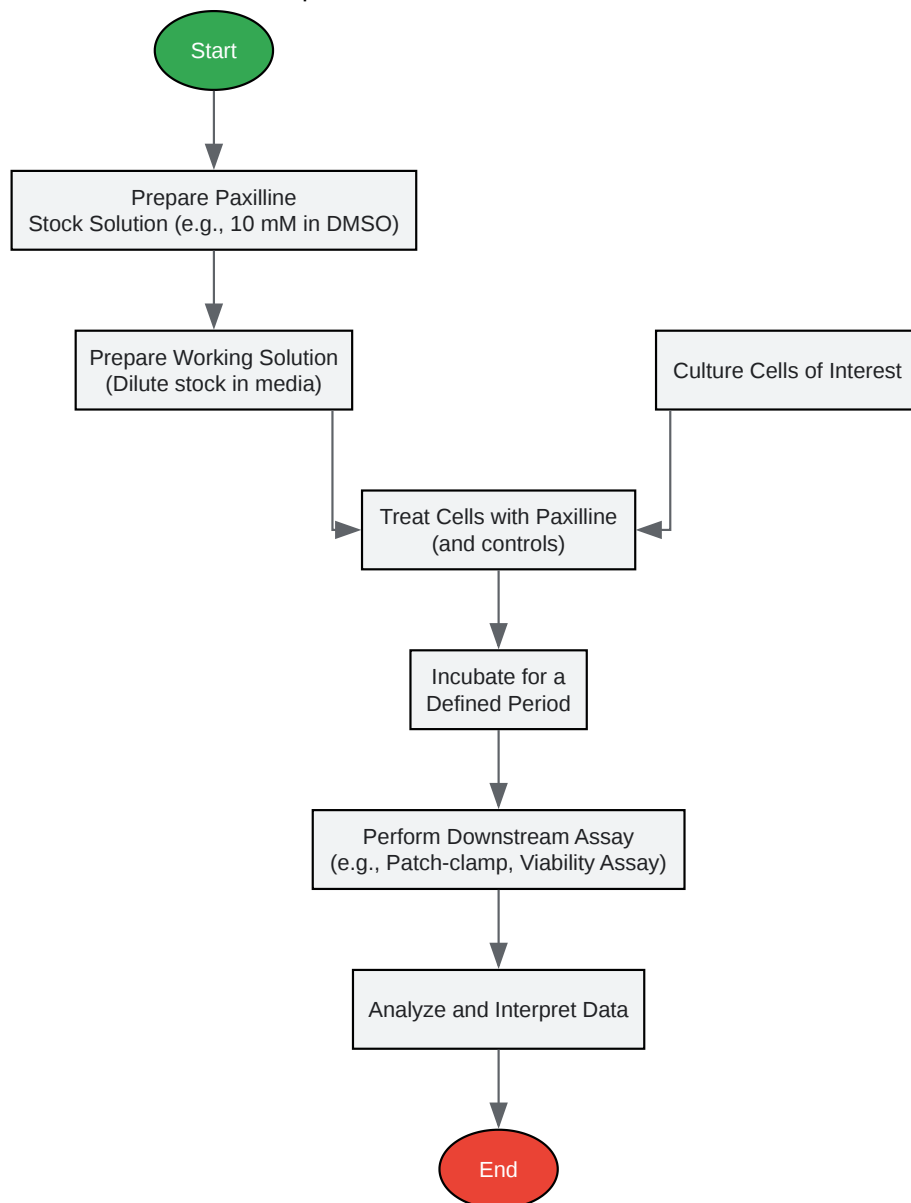
The following diagrams illustrate the primary signaling pathway affected by Paxilline and a general experimental workflow for its use in cell culture.



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Caption: Mechanism of Paxilline as a BK channel inhibitor.

## General Experimental Workflow with Paxilline



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Caption: A typical workflow for in vitro experiments using Paxilline.

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## References

- 1. Paxilline | C<sub>27</sub>H<sub>33</sub>NO<sub>4</sub> | CID 105008 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. usbio.net [usbio.net]
- 3. Paxilline inhibits BK channels by an almost exclusively closed-channel block mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Paxillin | C<sub>27</sub>H<sub>33</sub>NO<sub>4</sub> | CID 4697 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. xcessbio.com [xcessbio.com]
- 7. Paxilline | Ca<sup>2+</sup>-ATPase | Tocris Bioscience [tocris.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Paxilline | Penicillium paxilli | BKCa-channel inhibitor | TargetMol [targetmol.com]
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